

Commercial Sources for Azide-Containing Crosslinkers: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Azide-TFP-Amide-SS-propionic acid
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available azide-containing crosslinkers, their properties, and their applications in biological research and drug development. Azide-containing crosslinkers are powerful tools for covalently capturing molecular interactions, enabling the study of protein-protein interactions, the identification of drug targets, and the development of novel bioconjugates. This guide is intended to assist researchers in selecting the appropriate crosslinker and designing robust experimental workflows.

Overview of Azide-Containing Crosslinkers

Azide-containing crosslinkers are chemical reagents that incorporate one or more azide ($-N_3$) functional groups. These groups can be activated, typically by UV light (photo-reactive) or by reaction with an alkyne (click chemistry), to form a highly reactive species that can covalently bond with nearby molecules. This allows for the "trapping" of transient or weak interactions in their native cellular environment.

The versatility of azide-containing crosslinkers stems from the bioorthogonal nature of the azide group, meaning it does not typically react with biological molecules until it is specifically activated. This provides a high degree of control over the crosslinking reaction.

Commercial Sources for Azide-Containing Crosslinkers

A variety of chemical and life science companies offer a broad range of azide-containing crosslinkers. The table below summarizes some of the key suppliers and the types of azide crosslinkers they provide.

Supplier	Types of Azide-Containing Crosslinkers Offered	Website
Thermo Fisher Scientific	Photo-reactive aryl azide and diazirine crosslinkers, NHS-ester and maleimide functionalized crosslinkers.	--INVALID-LINK--
Sigma-Aldrich (Merck)	A wide range of azide-containing crosslinkers, including photo-reactive and click chemistry reagents, as well as building blocks for custom synthesis.	--INVALID-LINK--
Santa Cruz Biotechnology	Azide-alkyne click crosslinkers and photo-reactive crosslinkers for various research applications.	--INVALID-LINK--
MedChemExpress	Mass spectrometry (MS) cleavable, membrane-permeable, and homobifunctional azide-labeled crosslinkers.	--INVALID-LINK--
Creative PEGWorks	Linear bifunctional PEG crosslinkers with terminal azide groups for click chemistry applications.[1]	--INVALID-LINK--
Vector Labs	A variety of azide reagents for click chemistry, including those with PEG spacers and other functional groups.[2]	--INVALID-LINK--

Lumiprobe	Bifunctional crosslinkers containing azide and other reactive groups like maleimide, NHS ester, and carboxylic acid.[3]	--INVALID-LINK--
TCI America	Bioconjugation reagents including azide-containing linkers for antibody-drug conjugates (ADCs) and copper-free click chemistry.[4]	--INVALID-LINK--
ChemScene	Building blocks and bioactive small molecules, including a variety of azide and alkyne reagents for chemical synthesis and bioconjugation. [5]	--INVALID-LINK--

Quantitative Data of Representative Azide-Containing Crosslinkers

The selection of an appropriate crosslinker depends on several factors, including the target molecules, the desired spacer arm length, and the experimental conditions. The following tables provide quantitative data for some commonly used azide-containing crosslinkers to facilitate comparison.

Photo-reactive Azide Crosslinkers

Photo-reactive crosslinkers are activated by UV light to form a reactive nitrene intermediate that can insert into C-H and N-H bonds.

Product Name	Supplier	Reactive Groups	Spacer Arm Length (Å)	Activation Wavelength (nm)	Key Features
N-Hydroxysuccinimidyl-4-azidobenzoate (NHS-Azide)	Thermo Fisher Scientific	NHS ester, Aryl Azide	7.7	254-275	Amine-reactive and photo-activatable.
Sulfo-SANPAH	Thermo Fisher Scientific	Sulfo-NHS ester, Nitrophenyl Azide	18.2	320-350	Water-soluble, amine-reactive, and photo-activatable.
N-Succinimidyl-4-azidophenyl-1,3-dithiopropionate (SADP)	Thermo Fisher Scientific	NHS ester, Aryl Azide	12.3	254-275	Cleavable by reducing agents.
5-Azido-2-nitrobenzoic acid N-hydroxysuccinimide ester	Santa Cruz Biotechnology	NHS ester, Nitrophenyl Azide	-	320-350	Photo-reactive crosslinker for amine coupling. ^[6]

Click Chemistry Azide Crosslinkers

These crosslinkers contain an azide group that specifically reacts with an alkyne group in a copper(I)-catalyzed (CuAAC) or strain-promoted (SPAAC) cycloaddition reaction.

Product Name	Supplier	Reactive Groups	Spacer Arm Length (Å)	Key Features
Azide-PEG4-NHS Ester	BroadPharm	NHS ester, Azide	24.4	Amine-reactive linker for introducing an azide group.
DBCO-PEG4-Maleimide	BroadPharm	DBCO, Maleimide	29.2	Thiol-reactive linker for copper-free click chemistry.
Azide-PEG3-Azide	Lumiprobe	Azide, Azide	13.5	Homobifunctional crosslinker for click chemistry. [3]
Propargyl-succinimidyl-ester	Santa Cruz Biotechnology	NHS ester, Alkyne	-	Amine-reactive linker for introducing an alkyne group.[7]

Experimental Protocols

This section provides detailed methodologies for key experiments using azide-containing crosslinkers.

Photoaffinity Labeling to Identify Protein-Protein Interactions

This protocol describes a general workflow for using a photo-reactive azide crosslinker to identify interacting proteins.

Materials:

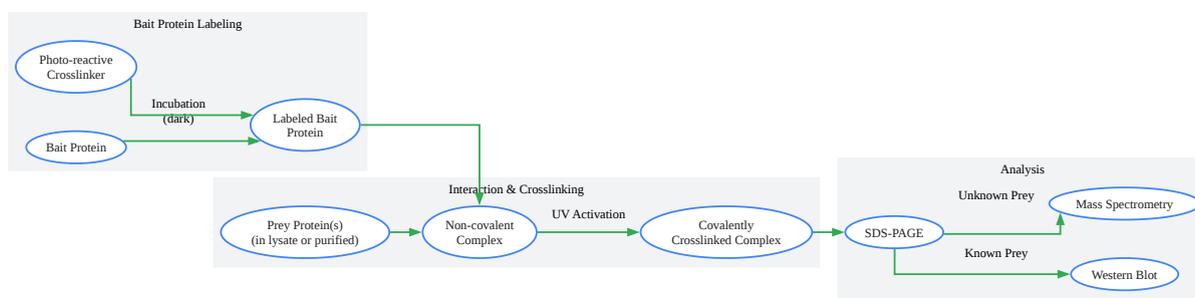
- Photo-reactive crosslinker (e.g., NHS-Azide)
- Protein of interest ("bait" protein)

- Cell lysate or purified "prey" protein
- Amine-free buffer (e.g., PBS, pH 7.4)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0)
- UV lamp (e.g., 365 nm)
- SDS-PAGE and Western blotting reagents
- Mass spectrometer for protein identification

Procedure:

- Labeling of Bait Protein:
 - Dissolve the bait protein in an amine-free buffer.
 - Add the photo-reactive crosslinker (e.g., 20-fold molar excess of NHS-Azide over the protein).
 - Incubate for 1 hour at room temperature in the dark to allow the NHS ester to react with primary amines on the bait protein.
 - Remove excess, unreacted crosslinker by dialysis or gel filtration.
- Interaction and Crosslinking:
 - Mix the labeled bait protein with the cell lysate or purified prey protein.
 - Incubate for 1-2 hours at 4°C to allow for protein-protein interactions to occur.
 - Expose the mixture to UV light for 10-30 minutes on ice to activate the azide group and induce crosslinking.
- Quenching and Analysis:
 - Add quenching solution to stop the reaction.

- Analyze the crosslinked products by SDS-PAGE and Western blotting using antibodies against the bait and suspected prey proteins.
- For identification of unknown interacting partners, the crosslinked complex can be excised from the gel and analyzed by mass spectrometry.



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Photoaffinity labeling workflow.

Click Chemistry-based Bioconjugation

This protocol outlines the steps for conjugating two biomolecules using an azide-alkyne click reaction.

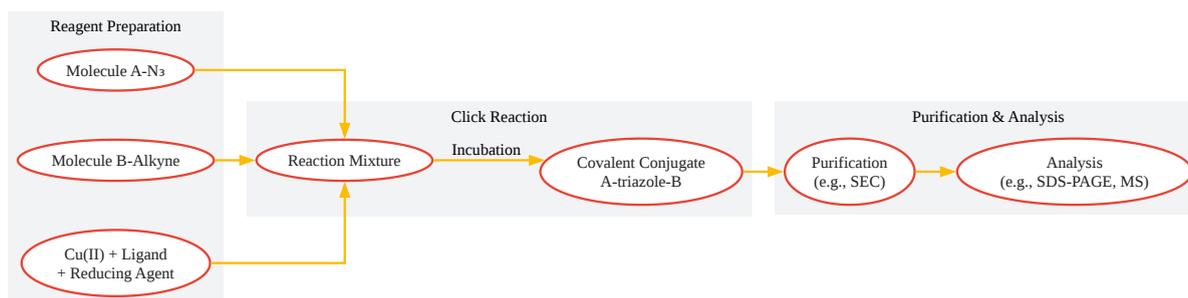
Materials:

- Azide-functionalized biomolecule (Molecule A-N₃)

- Alkyne-functionalized biomolecule (Molecule B-alkyne)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(benzyltriazolylmethyl)amine (TBTA) or other copper-chelating ligand
- Reaction buffer (e.g., PBS, pH 7.4)
- Purification system (e.g., size-exclusion chromatography)

Procedure:

- Prepare Reagents:
 - Dissolve Molecule A- N_3 and Molecule B-alkyne in the reaction buffer.
 - Prepare stock solutions of CuSO_4 , sodium ascorbate, and TBTA.
- Click Reaction:
 - In a reaction tube, combine Molecule A- N_3 and Molecule B-alkyne.
 - Add TBTA to the reaction mixture, followed by CuSO_4 .
 - Initiate the reaction by adding freshly prepared sodium ascorbate.
 - Incubate the reaction at room temperature for 1-4 hours.
- Purification:
 - Purify the resulting conjugate to remove unreacted biomolecules and reaction components using an appropriate chromatography method.

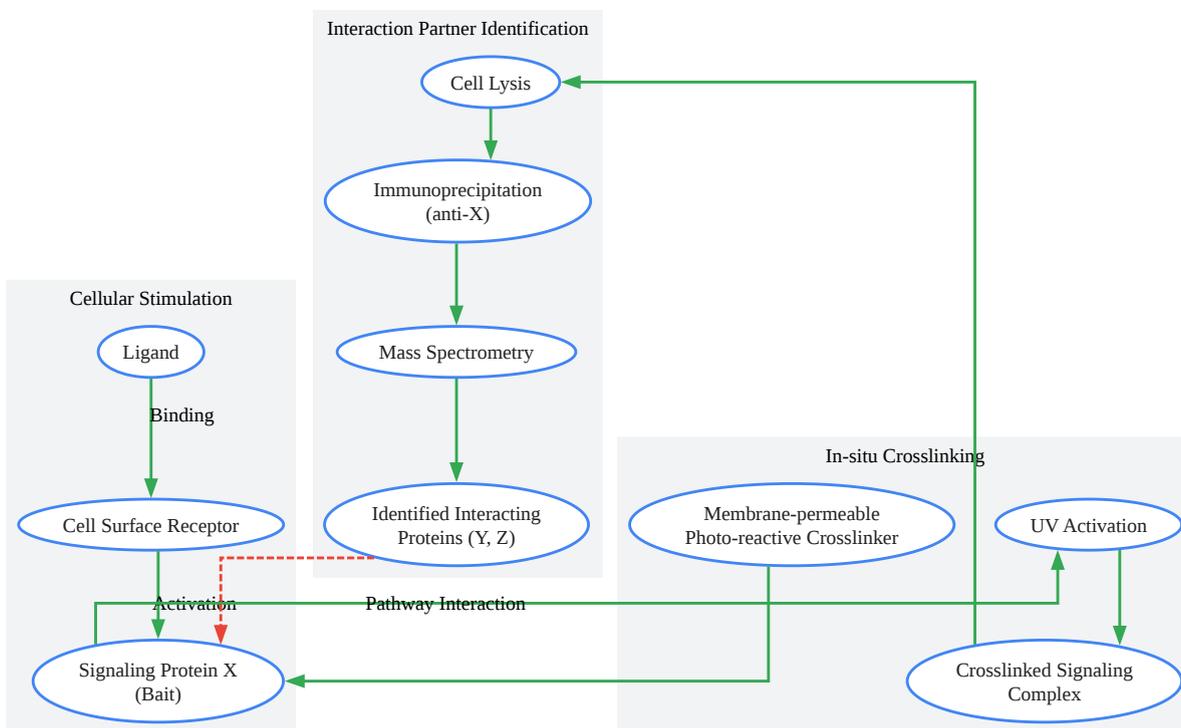


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Click chemistry bioconjugation workflow.

Signaling Pathway Elucidation using Azide-Containing Crosslinkers

Azide-containing crosslinkers are instrumental in mapping signaling pathways by identifying protein-protein interactions within a specific cellular context. For example, a photo-reactive crosslinker can be used to "freeze" the interactions of a key signaling protein at a particular moment, such as after ligand stimulation of a receptor.



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Elucidating a signaling pathway.

This guide provides a foundational understanding of the commercial sources and applications of azide-containing crosslinkers. For specific applications, it is crucial to consult the

manufacturer's instructions and relevant scientific literature. The versatility and power of these reagents continue to drive new discoveries in our understanding of complex biological systems.

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- To cite this document: BenchChem. [Commercial Sources for Azide-Containing Crosslinkers: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13726905#commercial-sources-for-azide-containing-crosslinkers]

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